

Introduction: Identifying a Key Building Block in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine

CAS No.: 1105190-67-7

Cat. No.: B1417739

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2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine (CAS No. 1105190-67-7) is a halogenated pyridine derivative that has emerged as a valuable intermediate in the synthesis of complex organic molecules.^[1] Its unique structural arrangement, featuring a chlorinated pyridine core, an ether linkage, and a fluorinated benzyl group, makes it a versatile scaffold for constructing novel compounds with potential therapeutic applications. The strategic placement of halogen atoms—chlorine on the pyridine ring and fluorine on the benzyl moiety—offers medicinal chemists multiple avenues for synthetic modification and for modulating the pharmacokinetic and pharmacodynamic properties of target molecules.

Pyridine derivatives are foundational scaffolds in drug discovery, present in a wide array of approved pharmaceuticals.^{[2][3]} The inclusion of chlorine and fluorine atoms is a well-established strategy to enhance the metabolic stability, binding affinity, and bioavailability of drug candidates.^{[4][5]} This guide provides an in-depth analysis of the commercial supplier landscape for **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine**, outlines a rigorous framework for its analytical validation, and explores its applications in the field of drug development.

Commercial Supplier Landscape and Initial Assessment

The procurement of high-purity chemical intermediates is a critical first step in any research and development campaign. The quality of the starting material directly impacts the success of

subsequent synthetic steps, influencing yield, impurity profiles, and the ultimate viability of a lead compound. For **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine**, specialized manufacturers are the primary source.

One of the key commercial suppliers identified is MolCore, which specializes in manufacturing Active Pharmaceutical Ingredient (API) intermediates for the global pharmaceutical industry.^[1] When sourcing this compound, it is imperative to engage with suppliers who can provide comprehensive documentation and evidence of stringent quality control.

Table 1: Representative Supplier Specifications for **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine**

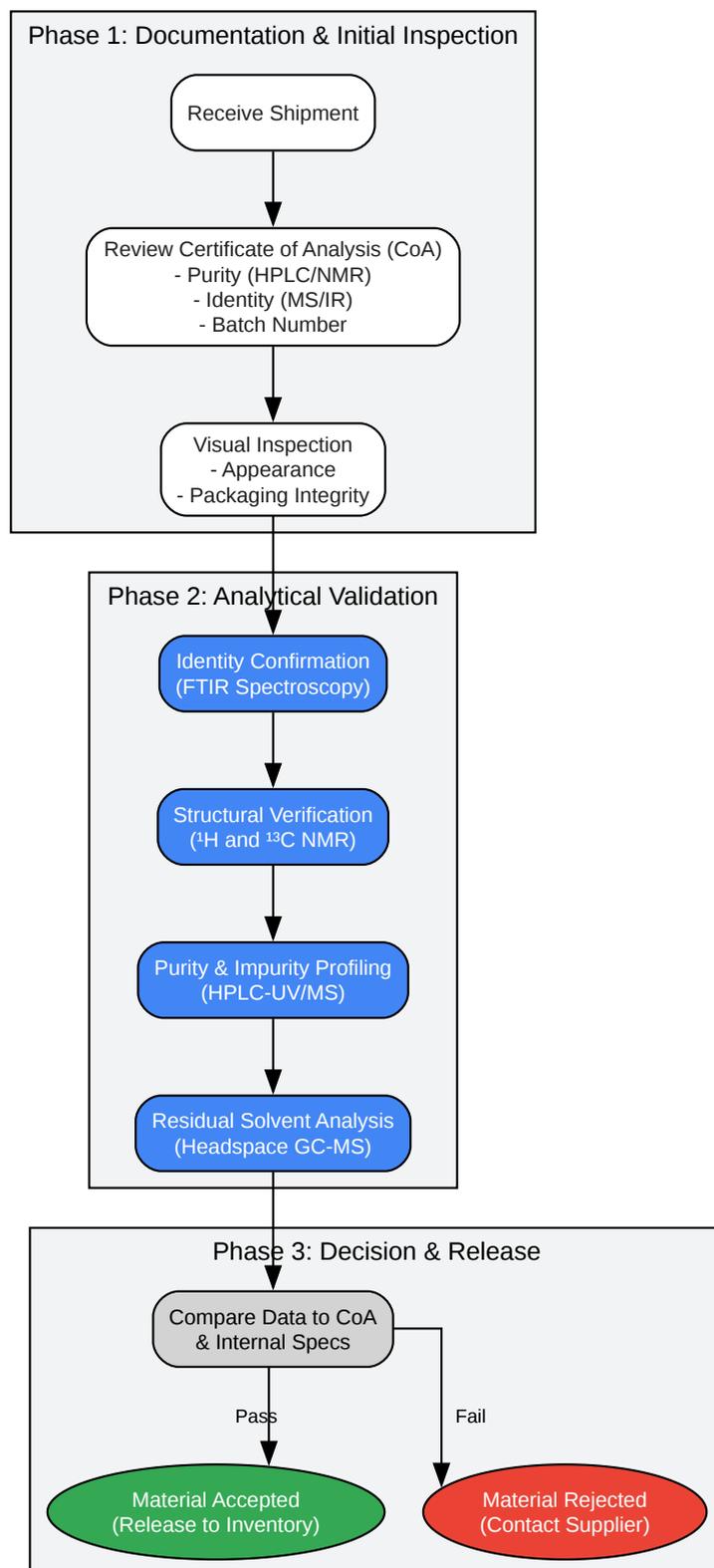
Parameter	Specification	Source
Chemical Name	2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine	[1]
CAS Number	1105190-67-7	[1]
Molecular Formula	C ₁₂ H ₉ ClFNO	[1]
Molecular Weight	237.66 g/mol	[1]
Purity (Typical)	≥ 98%	[1]

A Framework for Supplier and Material Qualification

Trust in a supplier is built upon a foundation of consistent quality, which must be independently verified. For a critical intermediate like **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine**, establishing a robust internal quality control (QC) workflow is not merely a recommendation; it is essential for ensuring the reproducibility and integrity of research findings.

The Causality of Rigorous QC

Every synthetic reaction is a cascade of chemical events. The introduction of an impure starting material can lead to unforeseen side reactions, the generation of difficult-to-remove impurities, and a significant investment of time and resources in troubleshooting and purification. By implementing the self-validating system described below, a research organization can mitigate these risks and ensure that the chemical building block meets the stringent requirements for drug discovery programs.



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Caption: Quality Control Workflow for Incoming Chemical Intermediates.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol describes a standard method for determining the purity of **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine** and identifying any potential impurities.

Objective: To quantify the purity of the target compound and create an impurity profile.

Materials:

- **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid (optional, for mobile phase modification)
- Volumetric flasks, pipettes, and autosampler vials

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)

Methodology:

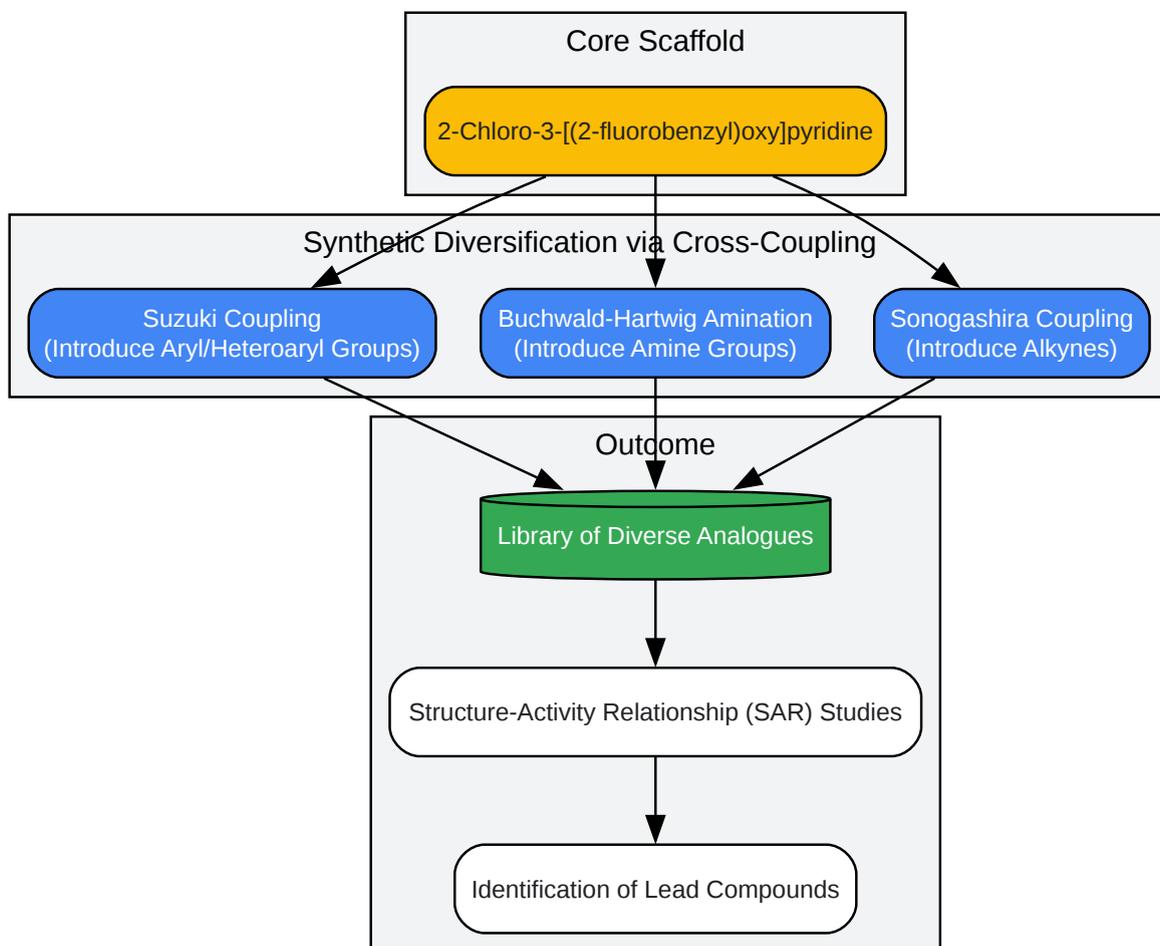
- Standard Preparation:
 - Accurately weigh approximately 10 mg of the reference standard or a previously validated batch of **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine**.
 - Dissolve in a 1:1 mixture of acetonitrile and water to a final concentration of 0.1 mg/mL in a 100 mL volumetric flask.
- Sample Preparation:

- Prepare the sample from the new batch using the same procedure as the standard to a final concentration of 0.1 mg/mL.
- Chromatographic Conditions:
 - Column: C18 reverse-phase (4.6 x 150 mm, 5 μm)
 - Mobile Phase A: Water with 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
 - Gradient: Start at 60% A / 40% B, ramp to 5% A / 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions and equilibrate for 5 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 35 °C
 - Detection Wavelength: 254 nm
 - Injection Volume: 10 μL
- Analysis and Data Interpretation:
 - Inject the standard and sample solutions.
 - The purity is calculated based on the area percent of the main peak in the sample chromatogram.
 - Purity (%) = (Area of Main Peak / Total Area of All Peaks) * 100
 - Compare the retention time of the main peak in the sample to that of the standard to confirm identity.
 - Any additional peaks are considered impurities and should be reported.

Applications in Drug Discovery and Development

The structure of **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine** is a confluence of functionalities prized in medicinal chemistry. Its application lies in its use as a versatile starting material for building more complex molecules intended for biological screening.

- **The Pyridine Ring:** As a bioisostere of a phenyl ring, the pyridine nitrogen can act as a hydrogen bond acceptor, improving solubility and allowing for specific interactions with biological targets.^[2]
- **The Chloro Substituent:** The chlorine atom at the 2-position is an excellent handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig amination). This allows for the straightforward introduction of a wide variety of functional groups, enabling the rapid synthesis of a library of analogues for structure-activity relationship (SAR) studies.
- **The Fluorobenzyl Group:** The fluorine atom enhances metabolic stability by strengthening the C-H bonds on the aromatic ring, making them less susceptible to oxidative metabolism by cytochrome P450 enzymes. It can also modulate the pKa of nearby functionalities and engage in favorable electrostatic interactions with protein targets.^[5]



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Caption: Synthetic Utility in Structure-Activity Relationship (SAR) Studies.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine** is best obtained directly from the supplier, general precautions for related halogenated pyridines should be followed. These compounds are typically classified as irritants and may be harmful if swallowed, inhaled, or absorbed through the skin.[6][7][8]

- **Handling:** Always handle this compound within a certified chemical fume hood. Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and nitrile gloves.[9]

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Spill Response:** In case of a spill, evacuate the area. Use an inert absorbent material to contain the spill, and collect it in a sealed container for disposal as hazardous waste. Do not use combustible materials to clean up.
- **Disposal:** Dispose of all waste materials in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

2-Chloro-3-[(2-fluorobenzyl)oxy]pyridine represents a strategically designed chemical building block for modern drug discovery. Its commercial availability from specialized suppliers provides researchers with access to a key intermediate, but this access must be paired with rigorous, in-house analytical validation to ensure the quality and reproducibility of experimental results. The compound's inherent functionalities—a reactive chloro-handle for diversification and a stabilizing fluorobenzyl group—make it an ideal scaffold for generating compound libraries to probe complex biological systems and identify novel therapeutic lead candidates. By adhering to strict quality control and safe handling practices, research organizations can effectively leverage this potent intermediate to accelerate their drug development programs.

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- To cite this document: BenchChem. [Introduction: Identifying a Key Building Block in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1417739#commercial-suppliers-of-2-chloro-3-2-fluorobenzyl-oxy-pyridine\]](https://www.benchchem.com/product/b1417739#commercial-suppliers-of-2-chloro-3-2-fluorobenzyl-oxy-pyridine)

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